

Development of Long-Acting Salvinorin A Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: *Divin*

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This document provides detailed application notes and protocols for the development and characterization of long-acting Salvinorin A derivatives. Salvinorin A, a potent and selective kappa-opioid receptor (KOR) agonist, is a promising scaffold for the development of novel therapeutics for a variety of neurological and psychiatric disorders.^[1] However, its clinical utility is hampered by its short duration of action due to rapid metabolism.^{[2][3]} This guide focuses on derivatives with improved pharmacokinetic profiles, offering a foundation for the rational design and evaluation of next-generation Salvinorin A analogs.

Introduction to Long-Acting Salvinorin A Derivatives

Salvinorin A is a neoclerodane diterpene isolated from the plant *Salvia divinorum*. It is a non-nitrogenous KOR agonist, making it a unique template for medicinal chemistry. The primary metabolic liability of Salvinorin A is the hydrolysis of the C-2 acetate group to the inactive metabolite, Salvinorin B. Consequently, modifications at the C-2 position have been a major focus for developing long-acting analogs. Additionally, substitutions on the furan ring at the C-16 position have also been explored to enhance metabolic stability and modulate pharmacological properties.

These long-acting derivatives are being investigated for their therapeutic potential in treating conditions such as pain, addiction, and depression.

Quantitative Data Summary

The following tables summarize the in vitro binding affinities and functional potencies of key long-acting Salvinorin A derivatives at the kappa-opioid receptor (KOR), mu-opioid receptor (MOR), and delta-opioid receptor (DOR).

Table 1: Opioid Receptor Binding Affinities (K_i , nM) of Long-Acting Salvinorin A Derivatives

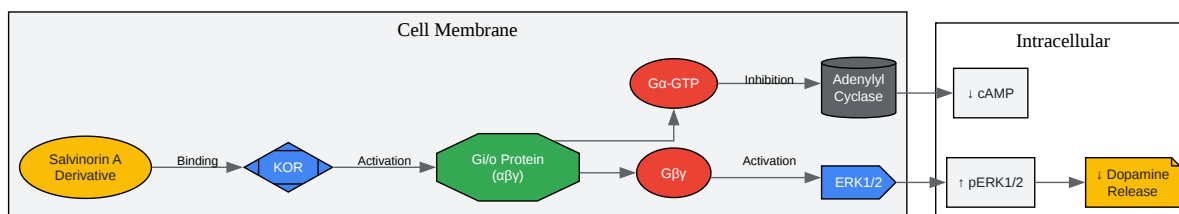
Compound	C-2 Substituent	KOR Ki (nM)	MOR Ki (nM)	DOR Ki (nM)	Reference(s)
Salvinorin A	-OCOCH ₃	2.4	>1000	>1000	
Salvinorin B	-OH	>10,000	-	-	
Long-Acting Derivatives					
Salvinorin B ethoxymethyl ether (EOM-Sal B)	- OCH ₂ OCH ₂ C H ₃	~0.65 (EC ₅₀)	-	-	
β-tetrahydropyr an Salvinorin B (β-THP Sal B)	-O-(β-tetrahydropyr an)	Similar to Salvinorin A	-	-	
16-Bromo Salvinorin A	-OCOCH ₃	Increased potency vs U50,488	-	-	
16-Ethynyl Salvinorin A	-OCOCH ₃	Increased potency vs U50,488	-	-	
22-Thiocyanatos alvinorin A (RB-64)	-OCOCH ₃ (C-22 modification)	0.59	>>10,000	>>10,000	

Table 2: In Vitro Functional Potency (EC₅₀, nM) and Efficacy (%E_{max}) of Long-Acting Salvinorin A Derivatives at the KOR

Compound	Assay	EC50 (nM)	% Emax (vs. U-69,593)	Reference(s)
Salvinorin A	[³⁵ S]GTPγS	1.8	100	
Long-Acting Derivatives				
Salvinorin B ethoxymethyl ether (EOM-Sal B)	[³⁵ S]GTPγS	0.65	Full Agonist	
β-tetrahydropyran Salvinorin B (β-THP Sal B)	[³⁵ S]GTPγS	Similar to Salvinorin A	Full Agonist	
16-Bromo Salvinorin A	G-protein signaling	Increased potency vs U50,488	-	
16-Ethynyl Salvinorin A	G-protein signaling	Increased potency vs U50,488	-	
22-Thiocyanatosalvinorin A (RB-64)	[³⁵ S]GTPγS	sub-nM	Full Agonist	

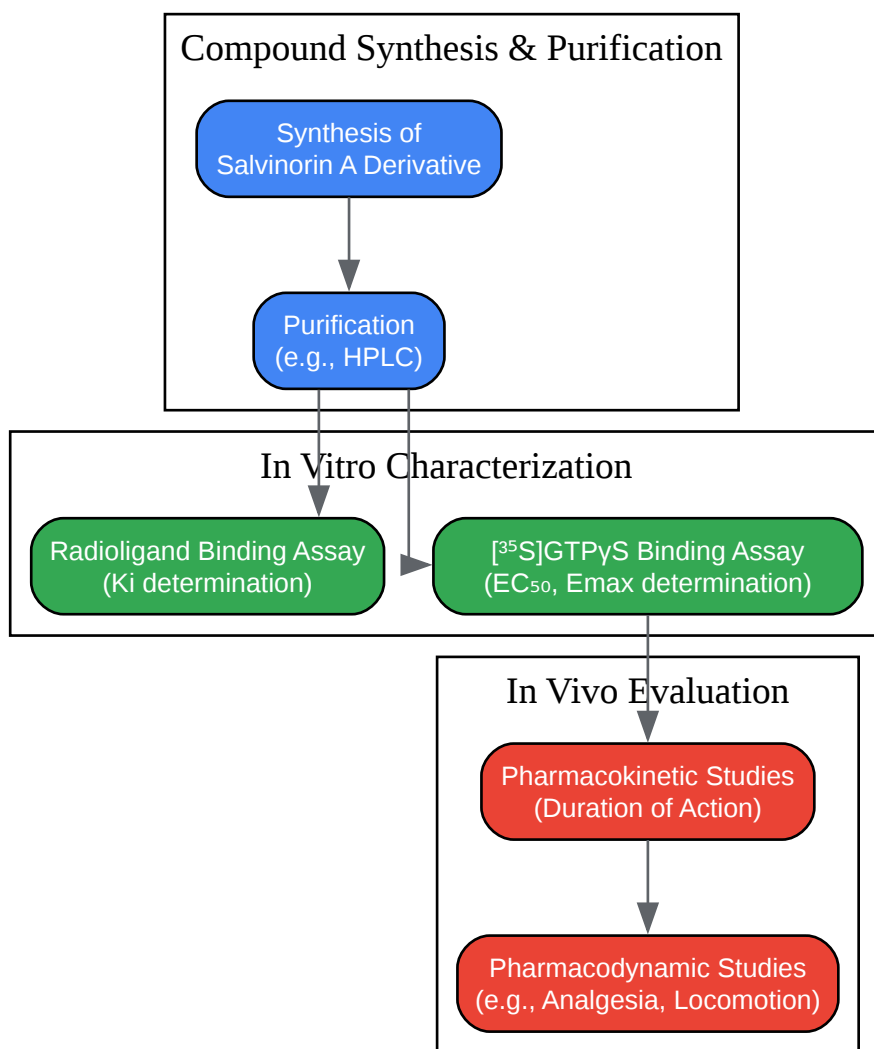
Signaling Pathways and Experimental Workflows

To understand the mechanism of action and to guide the experimental design, the following diagrams illustrate the kappa-opioid receptor signaling pathway, a general experimental workflow for characterizing Salvinorin A derivatives, and the structure-activity relationship logic.



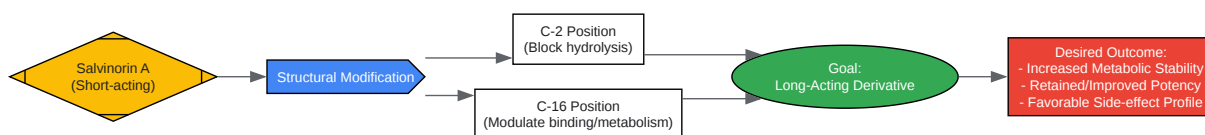
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Kappa-Opioid Receptor Signaling Pathway.



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General Experimental Workflow.



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Structure-Activity Relationship Logic.

Experimental Protocols

Synthesis of Salvinorin B Ethoxymethyl Ether (EOM-Sal B)

This protocol describes a two-step synthesis of a representative long-acting Salvinorin A derivative.

Step 1: Deacetylation of Salvinorin A to Salvinorin B

- Materials:
 - Salvinorin A
 - Sodium bicarbonate (NaHCO_3)
 - Hydrogen peroxide (H_2O_2)
 - 15-Crown-5
 - Tetrahydrofuran (THF)
 - Acetonitrile (MeCN)
 - Ethyl acetate

- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Procedure:
 - Dissolve Salvinatorin A in a 1:1 mixture of THF and MeCN.
 - Add sodium bicarbonate, hydrogen peroxide, and a catalytic amount of 15-crown-5 to the solution.
 - Stir the reaction mixture vigorously at room temperature for 36 hours.
 - Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, perform a standard aqueous workup.
 - Extract the aqueous layer with ethyl acetate.
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Concentrate the solution under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel to afford pure Salvinatorin B.

Step 2: Etherification of Salvinatorin B to EOM-Sal B

- Materials:
 - Salvinatorin B
 - Ethoxymethyl chloride (EOM-Cl)
 - N,N-Diisopropylethylamine (DIPEA)
 - 4-Dimethylaminopyridine (DMAP)

- Dichloromethane (CH_2Cl_2)
- 1M HCl
- Saturated aqueous NaCl solution
- Anhydrous Na_2SO_4
- Procedure:
 - Dissolve Salvinorin B (0.5 mmol) in dichloromethane.
 - Add EOM-Cl (2.0 equivalents) dropwise.
 - Add DIPEA (2.1 equivalents) and a catalytic amount of DMAP (0.25 equivalents).
 - Stir the mixture for 15 hours at room temperature.
 - Add approximately 25 mL of CH_2Cl_2 to the mixture.
 - Wash the solution twice with 1M HCl and once with a saturated aqueous solution of NaCl.
 - Dry the organic layer over Na_2SO_4 and evaporate under reduced pressure.
 - Purify the crude product by flash chromatography to yield EOM-Sal B.

In Vitro Pharmacological Assays

4.2.1. Radioligand Binding Assay for KOR

This assay determines the binding affinity (K_i) of the test compound.

- Materials:
 - Cell membranes from CHO or HEK293 cells stably expressing the human KOR.
 - Radioligand: [^3H]U69,593 or [^3H]diprenorphine.
 - Binding Buffer: 50 mM Tris-HCl, pH 7.4.

- Test compound (long-acting Salvinorin A derivative).
- Non-specific binding control: 10 μ M unlabeled U69,593 or naloxone.
- 96-well plates, glass fiber filters, filtration apparatus, and liquid scintillation counter.
- Procedure:
 - In a 96-well plate, combine cell membranes, radioligand, and varying concentrations of the test compound in the binding buffer.
 - For non-specific binding, add the non-specific binding control instead of the test compound.
 - Incubate at 25°C for 60-90 minutes.
 - Terminate the reaction by rapid vacuum filtration through glass fiber filters.
 - Wash the filters with ice-cold binding buffer.
 - Measure the radioactivity on the filters using a liquid scintillation counter.
 - Calculate K_i values using the Cheng-Prusoff equation.

4.2.2. [35 S]GTPyS Binding Assay

This functional assay measures G-protein activation to determine agonist potency (EC_{50}) and efficacy (E_{max}).

- Materials:
 - Cell membranes from CHO cells stably expressing the human KOR.
 - [35 S]GTPyS.
 - GDP (Guanosine diphosphate).
 - Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, 10 mM $MgCl_2$, 1 mM EDTA, pH 7.4.

- Test compound.
- Reference agonist (e.g., U-69,593).
- 96-well filter plates, cell harvester, and scintillation counter.
- Procedure:
 - In a 96-well plate, add varying concentrations of the test compound, [³⁵S]GTPyS, and cell membranes with GDP to the assay buffer.
 - Incubate for 60 minutes at 30°C.
 - Terminate the assay by rapid filtration through the filter plates.
 - Wash the plates with ice-cold assay buffer.
 - Measure the radioactivity using a scintillation counter.
 - Plot the specific binding of [³⁵S]GTPyS against the log concentration of the agonist to determine EC₅₀ and E_{max} values.

In Vivo Behavioral Assays

4.3.1. Hot Water Tail-Withdrawal Assay (Analgesia)

This assay assesses the antinociceptive effects of the compounds.

- Animals: Male mice (e.g., C57BL/6).
- Apparatus: Water bath maintained at 50 ± 0.5 °C, Plexiglas restrainers.
- Procedure:
 - Habituate mice in restrainers for 15 minutes.
 - Immerse the distal third of the tail in the hot water bath and record the latency to tail withdrawal. A 10-second cut-off is used to prevent tissue damage.

- Administer the test compound (e.g., via intraperitoneal injection).
- Measure tail-withdrawal latencies at various time points post-administration (e.g., 5, 10, 15, 30, 45, 60, 90, and 120 minutes) to determine the onset and duration of action.

4.3.2. Locomotor Activity Assessment

This assay evaluates potential sedative effects.

- Animals: Rats or mice.
- Apparatus: Open-field arena equipped with photobeams or video tracking software.
- Procedure:
 - Habituate the animal to the testing room.
 - Administer the test compound or vehicle.
 - Place the animal in the open-field arena and record locomotor activity (e.g., distance traveled, rearing frequency) for a set duration (e.g., 60 minutes).
 - Compare the activity of the treated group to the vehicle control group. A significant decrease in activity suggests sedative effects.

4.3.3. Conditioned Place Aversion (CPA)

This assay assesses the aversive properties of the compounds.

- Animals: Rats or mice.
- Apparatus: A two-chamber apparatus with distinct visual and tactile cues in each chamber.
- Procedure:
 - Pre-conditioning phase: Allow the animal to freely explore both chambers to determine initial preference.

- Conditioning phase (several days): On alternating days, confine the animal to one chamber after administration of the test compound and to the other chamber after vehicle administration.
- Test phase: Allow the drug-free animal to freely explore both chambers.
- Record the time spent in each chamber. A significant decrease in time spent in the drug-paired chamber compared to the pre-conditioning phase indicates conditioned place aversion.

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References

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